

# Spectroscopic Profile of 4-Nitrophenylglyoxylic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Nitrophenylglyoxylic acid

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This guide provides a comprehensive overview of the spectroscopic data for **4-Nitrophenylglyoxylic acid** (4-NPGA), a compound of interest in various chemical and pharmaceutical research domains. The following sections detail its mass spectrometry, infrared, and nuclear magnetic resonance data, along with the methodologies for their acquisition. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the structural and electronic properties of this molecule.

## Spectroscopic Data Summary

The empirical formula of **4-Nitrophenylglyoxylic acid** is  $C_8H_5NO_5$ , with a molecular weight of 195.13 g/mol [1]. The following tables summarize the key spectroscopic data obtained through Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

### Table 1: Mass Spectrometry Data for 4-Nitrophenylglyoxylic Acid

Technique	Parameter	Value
Electron Ionization (EI)	Molecular Ion [M] <sup>+</sup>	Data not explicitly provided
Key Fragment Ions (m/z)	150, 104, 76	
High-Resolution MS (HRMS)	Exact Mass [M+H] <sup>+</sup>	196.0240 (Calculated for C <sub>8</sub> H <sub>6</sub> NO <sub>5</sub> )

**Table 2: <sup>1</sup>H NMR Spectroscopic Data for 4-Nitrophenylglyoxylic Acid**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
8.18	Doublet (d)	8.9	Ar-H (2H)
8.33	Doublet (d)	8.9	Ar-H (2H)

Solvent: DMSO-d<sub>6</sub>, Instrument Frequency: 400 MHz<sup>[2]</sup>

**Table 3: <sup>13</sup>C NMR Spectroscopic Data for 4-Nitrophenylglyoxylic Acid**

Chemical Shift (δ) ppm	Assignment
Experimental data not available in the searched literature.	

**Table 4: Infrared (IR) Spectroscopic Data for 4-Nitrophenylglyoxylic Acid**

Wavenumber (cm <sup>-1</sup> )	Assignment
Experimental data not available in the searched literature.	

## Experimental Protocols

The following sections describe the generalized experimental procedures for obtaining the spectroscopic data presented above.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **4-Nitrophenylglyoxylic acid** was prepared in deuterated dimethyl sulfoxide (DMSO- $d_6$ ). The  $^1\text{H}$  NMR spectrum was recorded on a 400 MHz spectrometer.<sup>[2]</sup> The chemical shifts are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

## Mass Spectrometry (MS)

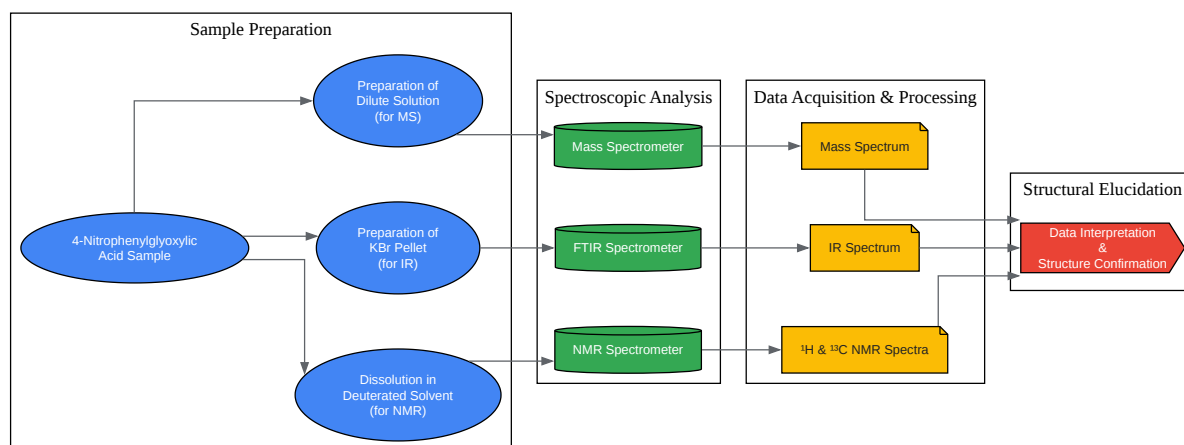
The electron ionization mass spectrum was obtained from the NIST WebBook database. For high-resolution mass spectrometry, the sample would be introduced into the mass spectrometer, typically via electrospray ionization (ESI), and the exact mass-to-charge ratio of the protonated molecular ion would be determined.

## Infrared (IR) Spectroscopy

To obtain an IR spectrum, a small amount of solid **4-Nitrophenylglyoxylic acid** would be finely ground with potassium bromide (KBr) and pressed into a thin pellet. The spectrum would then be recorded using a Fourier Transform Infrared (FTIR) spectrometer.

## Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic characterization of a chemical compound like **4-Nitrophenylglyoxylic acid**.



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A generalized workflow for the spectroscopic analysis of a chemical compound.

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